

FR121196: A Technical Whitepaper on a Novel Cognitive Enhancer

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **FR121196**, a piperazine derivative investigated for its potential as a cognitive-enhancing agent. The information is compiled from available scientific literature and presented to meet the needs of a specialized audience in drug development.

Core Compound Information

FR121196 is chemically identified as N-(4-acetyl-1-piperazinyl)-4-fluorobenzenesulfonamide. It has been primarily studied for its nootropic effects, particularly its ability to ameliorate memory deficits in preclinical models.

Table 1: Chemical and Physical Properties of FR121196

Property	Data	
IUPAC Name	N-(4-acetylpiperazin-1-yl)-4- fluorobenzenesulfonamide	
Synonyms	FR-121196	
CAS Number	133920-65-7[1]	
Molecular Formula	C12H16FN3O3S	



| Molecular Weight| 317.34 g/mol |

Mechanism of Action

The primary mechanism of action of **FR121196** as a cognitive enhancer is attributed to its effects within the hippocampus, a brain region critical for memory formation and consolidation.

Hippocampal Activity

FR121196 has been shown to ameliorate memory deficits in rats with cholinergic dysfunction by acting on hippocampal monoaminergic neurons, with a likely involvement of the serotonergic system.[1] A key aspect of its function is the enhancement of long-term potentiation (LTP), a cellular mechanism underlying learning and memory, specifically in the mossy fiber-CA3 pathway of the hippocampus.[1] This potentiation is achieved through the activation of somatostatinergic neurons within the hippocampal formation.[1]

Proposed Signaling Pathway

The cognitive-enhancing effects of **FR121196** are believed to be initiated by its modulation of serotonergic neurons, which in turn activate somatostatinergic neurons. This activation leads to a facilitation of LTP at the mossy fiber-CA3 synapse, ultimately resulting in improved cognitive function.



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Caption: Proposed mechanism of action for FR121196.

Preclinical Efficacy

The cognitive-enhancing properties of **FR121196** have been evaluated in rodent models of memory impairment.

Table 2: Summary of Preclinical Efficacy Data for FR121196



Experimental Model	Task	Effect of FR121196
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| Rats with Cholinergic Dysfunction | Memory Tasks | Amelioration of memory deficits |

Note: Detailed quantitative data from these studies are not fully available in the public domain.

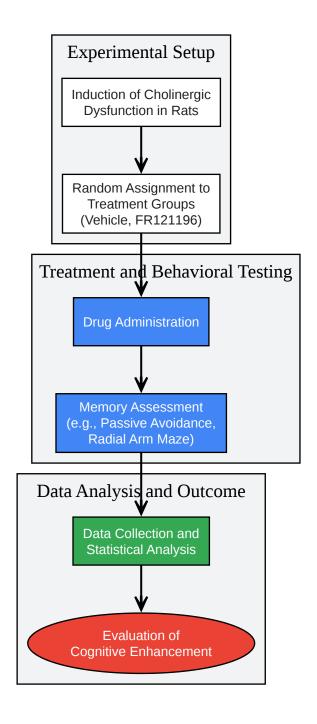
Experimental Protocols

While specific, detailed protocols from the original research are not publicly accessible, a generalized experimental workflow for assessing the in vivo efficacy of a compound like **FR121196** is outlined below.

General Workflow for In Vivo Cognitive Enhancement Studies

This diagram illustrates a typical experimental design for evaluating the effects of a novel compound on memory in a rodent model of cognitive impairment.





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